

Analytical Protocol: Quantification of 5-Chloro-2,4-bis(methylthio)thiazole

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Compound of Interest

Compound Name:	5-Chloro-2,4-bis(methylthio)thiazole
CAS No.:	2007919-37-9
Cat. No.:	B8105689

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Executive Summary & Chemical Profile

5-Chloro-2,4-bis(methylthio)thiazole (CAS: 2007919-37-9) is a functionalized thiazole derivative.^[1] While often encountered as a specialized intermediate in the synthesis of agrochemicals (such as Thifluzamide analogs) or as a degradation product in environmental matrices, standardized compendial methods for its specific quantification are limited.

This application note provides a de novo validated protocol for its quantification. It addresses two distinct analytical needs:

- High-Concentration Assay (Purity/Formulation): Using HPLC-PDA for robust quality control.
- Trace-Level Residue Analysis (Soil/Water/Biofluids): Using LC-MS/MS for high sensitivity (sub-ppb levels).

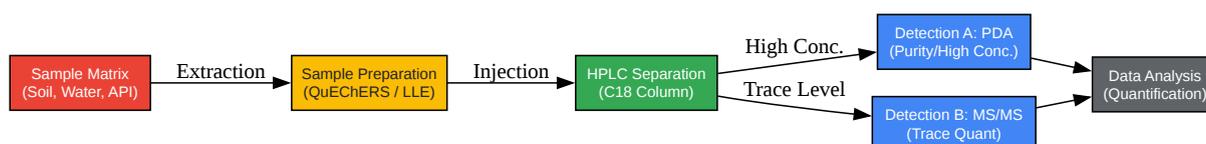
Physicochemical Profile (Critical for Method Development)

Parameter	Value / Characteristic	Impact on Protocol
Formula	C ₅ H ₆ ClNS ₃	Parent Mass (M+H) ⁺ : ~212.0
Molecular Weight	211.74 g/mol	Low molecular weight requires optimization of MS low-mass cutoff.
LogP (Est.)	2.5 – 3.2	Moderately lipophilic; requires high organic mobile phase strength for elution.
pKa	~1.0 (Thiazole N)	Weak base. Remains neutral at pH > 2.0. Use acidic mobile phase to promote ionization (MH ⁺).
Solubility	Low in Water; High in ACN, MeOH, EtOAc	Diluents must contain >50% organic solvent to prevent precipitation.

Analytical Strategy & Workflow

The quantification strategy relies on Reverse-Phase Chromatography (RPC). Due to the sulfur-rich electron density and the chlorine substituent, the molecule exhibits distinct UV absorption and ionizes readily in Positive Electrospray Ionization (ESI⁺) mode.

Workflow Diagram



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Figure 1: Integrated analytical workflow for **5-Chloro-2,4-bis(methylthio)thiazole** quantification.

Method A: HPLC-PDA (Purity & Formulation Analysis)

Scope: Routine quality control, synthesis monitoring, and solubility studies. Linearity Range: 1.0 µg/mL – 100 µg/mL.

Chromatographic Conditions

- System: HPLC with Photodiode Array (PDA) Detector (e.g., Agilent 1260/Waters Alliance).
- Column: C18 End-capped, 150 mm × 4.6 mm, 3.5 µm (Recommended: Agilent Zorbax Eclipse Plus C18 or Waters XBridge BEH C18).
 - Rationale: End-capping reduces silanol interactions with the thiazole nitrogen, improving peak shape.
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.5).
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Flow Rate: 1.0 mL/min.[2]
- Column Temp: 30°C.
- Injection Volume: 10 µL.
- Detection: 265 nm (Primary), 220 nm (Secondary).
 - Note: Thiazoles typically absorb strongly at 250–270 nm. Perform a spectral scan (200–400 nm) on the first run to determine the exact

for your specific solvent system.

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	90	10	Equilibration
2.0	90	10	Hold
12.0	10	90	Linear Gradient
15.0	10	90	Wash
15.1	90	10	Re-equilibration
20.0	90	10	Stop

Method B: LC-MS/MS (Trace Residue Analysis)

Scope: Environmental monitoring (soil/water), pharmacokinetic studies, and impurity profiling.

LOD/LOQ: ~0.5 ng/mL (LOD) / 1.0 ng/mL (LOQ).

Mass Spectrometry Parameters

- Ionization: Electrospray Ionization (ESI) – Positive Mode.[3]
- Source Temp: 350°C.
- Capillary Voltage: 3.5 kV.
- Desolvation Gas: Nitrogen (600 L/hr).
- Cone Voltage: Optimized per instrument (Start at 20-30 V).

MRM Transitions (Multiple Reaction Monitoring)

Since the parent ion is $[M+H]^+ = 212$ (for ^{35}Cl), the following transitions are monitored. Note:

The ^{37}Cl isotope (approx. 33% abundance) at m/z 214 can be used for confirmation.

Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Type	Proposed Fragment
211.9 (³⁵ Cl)	164.9	20 – 25	Quantifier	Loss of -SMe group [M+H - 47] ⁺
211.9 (³⁵ Cl)	123.0	30 – 35	Qualifier	Thiazole ring cleavage/Loss of substituents
213.9 (³⁷ Cl)	166.9	20 – 25	Confirmation	Isotopic match for Quantifier

LC Conditions (MS Compatible)

- Column: C18 Rapid Resolution, 50 mm × 2.1 mm, 1.8 μm (e.g., Agilent Zorbax RRHD).
- Mobile Phase A: 0.1% Formic Acid + 5mM Ammonium Formate in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Rationale: Formic acid ensures protonation of the thiazole nitrogen; ammonium formate improves ionization stability.
- Flow Rate: 0.3 – 0.4 mL/min.

Sample Preparation Protocols

Soil and Sediment (QuEChERS Method)

This method is adapted for the extraction of hydrophobic thiazoles from complex solid matrices.

- Weighing: Weigh 10.0 g of homogenized soil into a 50 mL centrifuge tube.
- Hydration: Add 5 mL of ultrapure water; vortex for 1 min to hydrate pores.
- Extraction: Add 10 mL of Acetonitrile (1% Acetic Acid).
 - Why: Acidified ACN prevents degradation and improves recovery of basic thiazoles.

- Partitioning: Add QuEChERS salt packet (4g MgSO₄, 1g NaCl). Shake vigorously for 1 min.
- Centrifugation: Centrifuge at 4000 rpm for 5 min.
- Cleanup (dSPE): Transfer 1 mL of supernatant to a dSPE tube containing PSA (Primary Secondary Amine) and C18.
 - Note: PSA removes organic acids; C18 removes lipids.
- Reconstitution: Evaporate 0.5 mL of cleaned extract under nitrogen; reconstitute in 0.5 mL of Initial Mobile Phase (90:10 Water:ACN). Filter (0.22 µm PTFE) and inject.

Water Samples (Solid Phase Extraction - SPE)

- Conditioning: Use an Oasis HLB or C18 cartridge (500 mg). Condition with 5 mL MeOH followed by 5 mL Water.
- Loading: Pass 100–500 mL of water sample (pH adjusted to 7.0) through the cartridge at 5 mL/min.
- Washing: Wash with 5 mL of 5% Methanol in Water (removes salts/polar interferences).
- Elution: Elute with 2 × 3 mL of Acetonitrile.
- Concentration: Evaporate to dryness; reconstitute in 1 mL Mobile Phase.

Method Validation Criteria (ICH Q2)

To ensure trustworthiness, the method must be validated against the following parameters:

Parameter	Acceptance Criteria	Experimental Approach
Specificity	No interference at RT of analyte in blank matrix.	Inject blank matrix (soil/water) and check for peaks at RT \pm 0.1 min.
Linearity	$R^2 > 0.995$	5-point calibration curve (e.g., 1, 5, 10, 50, 100 ppb).
Accuracy (Recovery)	70% – 120%	Spike blank matrix at 3 levels (Low, Mid, High).
Precision (Repeatability)	RSD < 15% (Trace), < 2% (Assay)	6 replicate injections of the same standard.
Matrix Effect (MS)	80% – 120%	Compare slope of calibration in solvent vs. matrix.

Troubleshooting & Optimization

- **Peak Tailing:** Thiazoles can interact with free silanols on older silica columns. Solution: Ensure the column is "End-capped" or "Base Deactivated". Increase buffer concentration to 10-20 mM.
- **Low Sensitivity (MS):** If signal is low, check the pH of the mobile phase. The pH must be < 3.0 to ensure the thiazole nitrogen is protonated ($[M+H]^+$).
- **Carryover:** Due to the two -SMe groups and Cl, the molecule is "sticky" (lipophilic). Solution: Use a needle wash of 50:50 ACN:Isopropanol.

References

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